Technical Guide: IR Spectrum Analysis of 4-Isopropoxy-2-butanone

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Compound of Interest

Compound Name:	*4-Isopropoxy-2-butanone*
CAS No.:	*32541-58-5*
Cat. No.:	*B1582190*

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Content Type: Technical Monograph / Standard Operating Procedure (SOP) Framework
Subject: Vibrational Spectroscopy & Structural Validation of Michael Adducts

Executive Summary

This guide details the infrared (IR) spectroscopic characterization of **4-Isopropoxy-2-butanone** (CAS: 32541-58-5), a critical aliphatic ether-ketone intermediate often synthesized via the Michael addition of isopropanol to methyl vinyl ketone (MVK).

For researchers in drug development and organic synthesis, this molecule presents a unique vibrational profile that allows for rapid quality control (QC) without the need for time-consuming NMR acquisition. This document outlines the theoretical vibrational modes, a self-validating experimental protocol using Attenuated Total Reflectance (ATR), and the diagnostic band assignments required to confirm structural integrity and purity.

Molecular Architecture & Vibrational Theory

To accurately interpret the spectrum, we must first map the molecular structure to its vibrational degrees of freedom. **4-Isopropoxy-2-butanone** (

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) contains two distinct oxygenated functionalities that serve as primary IR chromophores.

structural Motifs[1][2][3][4][5]

- Aliphatic Ketone (

  ): Located at position C2. As an acyclic, saturated ketone, this dipole will dominate the spectrum.

- Aliphatic Ether (

  ): The isopropoxy group provides a strong dipole change along the ether linkage.

- Isopropyl Group (

  ): This moiety exhibits a "gem-dimethyl" effect, producing a diagnostic doublet in the bending region, crucial for distinguishing this molecule from n-propyl isomers.

The Michael Addition Context

In a synthetic context, this molecule is the product of a Michael addition.[1][2][3] The spectral success criterion is defined by the disappearance of the vinyl group of the starting material (Methyl Vinyl Ketone) and the appearance of the ether linkage.

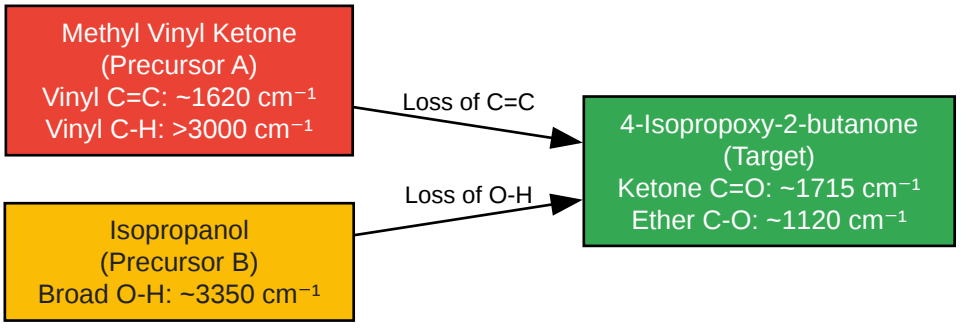

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Figure 1: Spectral evolution during synthesis. The disappearance of the vinyl and hydroxyl bands confirms the formation of the target adduct.

Experimental Protocol: ATR-FTIR Acquisition

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Methodology: Attenuated Total Reflectance (ATR) is the preferred method for this liquid analyte. Unlike transmission cells, ATR eliminates path-length variability and prevents the "wedging" effect common with volatile liquids.

Instrument Configuration

- Crystal Material: Diamond or ZnSe (Diamond preferred for chemical resistance).
- Resolution: 4 cm^{-1} (Standard for liquid phase).
- Scans: 32 scans (Optimization of Signal-to-Noise ratio).
- Range: 4000–600 cm^{-1}.

Step-by-Step Workflow

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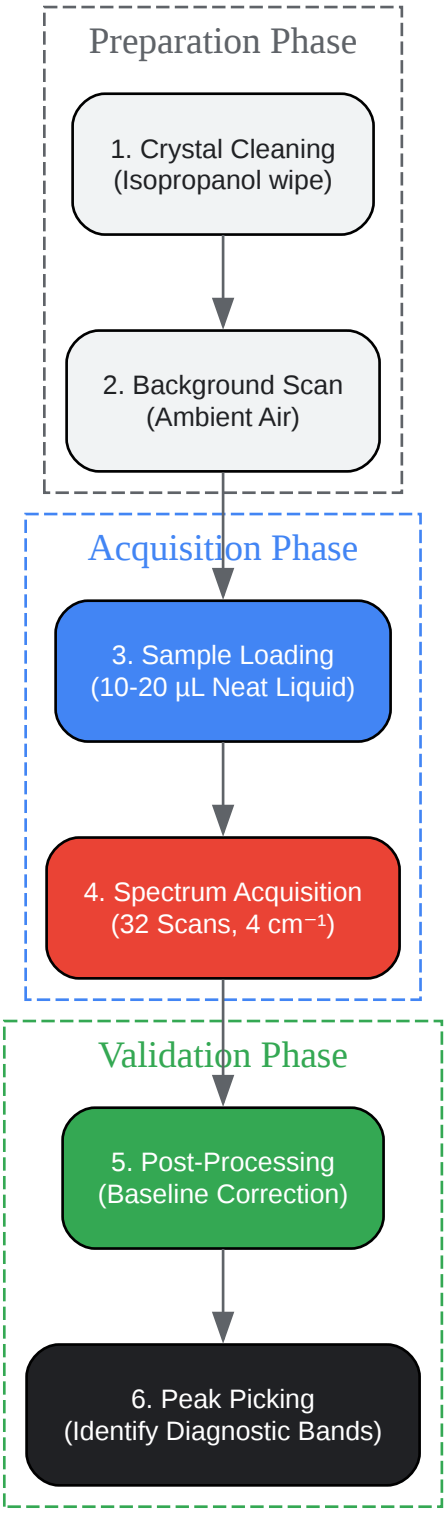

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Figure 2: Standardized ATR-FTIR workflow for liquid analysis of **4-Isopropoxy-2-butanone**.

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Spectral Interpretation & Diagnostic Bands[2][4][9][10][11][12]

The following table synthesizes data from standard group frequency correlation tables (Silverstein et al.) applied specifically to the **4-Isopropoxy-2-butanone** structure.

Detailed Band Assignment

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Region (cm^{-1})	Intensity	Vibrational Mode	Structural Assignment
2980–2850	Medium	C–H Stretch ( )	Methyl ( ) and Methylene ( ) aliphatic backbone.
1720–1710	Strong	C=O[4] Stretch	Ketone Carbonyl. The most dominant feature.[5] A sharp band centered at ~1715 cm^{-1} confirms the acyclic ketone.
1460–1450	Medium	C–H Bend (Scissor)	Methylene ( ) deformation.
1385 & 1370	Medium	C–H Bend (Rock)	Gem-Dimethyl Doublet. The isopropyl group splits the methyl bending vibration into two distinct peaks. This is diagnostic for the isopropoxy moiety.
1360	Medium	Deformation	Methyl group adjacent to the carbonyl (methyl ketone).
1150–1085	Strong	C–O–C Stretch	Ether Linkage. Asymmetric stretching of the aliphatic ether. Often appears as a broad or multi-shouldered band.

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< 1000	Weak	Fingerprint	Skeletal vibrations (C-C stretches) specific to the butanone chain.

Critical Analysis Points (The "Why")

- The Gem-Dimethyl Doublet: The presence of the isopropyl group is confirmed not just by C-H stretching, but by the specific splitting of the methyl bending vibration at 1385 cm^{-1} and 1370 cm^{-1}. If this appears as a singlet at 1375 cm^{-1}, the sample may be the n-propoxy isomer, indicating a synthesis error.
- Absence of OH: If the spectrum shows a broad hump at 3400 cm^{-1}, the sample is contaminated with unreacted Isopropanol or water.
- Absence of Vinyl C=C: A sharp peak at 1620 cm^{-1} indicates unreacted Methyl Vinyl Ketone (a toxic impurity).

Quality Control & Troubleshooting

Common Contaminants

- Water: Look for broad absorption at 3400 cm^{-1} and a bending mode at 1640 cm^{-1}.
- Isopropanol (Solvent/Reactant): Broad OH stretch (3350 cm^{-1}) and C-O stretch shifted to ~1100-1150 cm^{-1} (overlapping with product ether, but OH is the tell).
- Methyl Vinyl Ketone (Precursor): C=C stretch at ~1615-1625 cm^{-1}.

Self-Validating the Spectrum

To ensure the spectrum is valid:

- Check Baseline: Ensure the baseline is flat around 2000–2500 cm^{-1} (no functional groups absorb here).
- Intensity Check: The Carbonyl (1715 cm^{-1}) should be the strongest or second-strongest peak. If C-H stretches are stronger, check for oil/grease contamination on the crystal.

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